A Comparative Guide to the Mass Spectrometric Fragmentation of 4-Phenoxy Levomethorphan

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Compound of Interest

Compound Name: *4-Phenoxy Levomethorphan*

Cat. No.: *B1645902*

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Introduction

The landscape of synthetic opioids is in a constant state of flux, with novel derivatives emerging that challenge analytical detection and characterization. **4-Phenoxy Levomethorphan**, a derivative of the potent narcotic analgesic levomethorphan, represents such a challenge. Its structure combines the rigid morphinan core with a flexible phenoxy moiety, creating a unique analytical profile. Understanding the mass spectrometric fragmentation behavior of this molecule is paramount for its unambiguous identification in forensic toxicology, clinical diagnostics, and drug development research.

Due to the novelty of **4-Phenoxy Levomethorphan**, a comprehensive, experimentally-derived fragmentation library is not yet established in the public domain. This guide, therefore, serves as a predictive framework, synthesizing established principles of morphinan and aromatic ether fragmentation to propose the most probable cleavage pathways under both soft (Electrospray Ionization) and hard (Electron Ionization) ionization techniques. We will compare these predicted patterns to the well-documented fragmentation of its parent compound, levomethorphan, providing researchers with a robust analytical blueprint for the identification and future study of this and similar compounds.

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Section 1: Structural and Physicochemical Profile

4-Phenoxy Levomethorphan is structurally defined as 4-phenoxy-3-methoxy-17-methylmorphinan. The core is the levomethorphan scaffold, which is the levorotatory isomer of methorphan.[1][2] The key modification is the substitution of a phenoxy group at the C4 position of the aromatic ring. This addition significantly increases the molecule's mass and introduces a new, prominent fragmentation site—the ether linkage.

Property	Value	Source
Molecular Formula	$C_{24}H_{29}NO_2$	Calculated
Monoisotopic Mass	375.2198 g/mol	Calculated
Parent Compound	Levomethorphan ($C_{18}H_{25}NO$)	[3]
Predicted pKa	8.5 ± 0.2	Calculated
Key Structural Features	Morphinan core, N-methylpiperidine ring, Methoxy group, Phenoxy group	-

Section 2: Predicted Fragmentation Pathways

The fragmentation of **4-Phenoxy Levomethorphan** is anticipated to be a composite of pathways characteristic of the morphinan core and the appended phenoxy group. The ionization method employed will dictate the energy imparted to the molecule, fundamentally altering the resulting fragmentation cascade.

Electrospray Ionization (ESI-MS/MS) Fragmentation

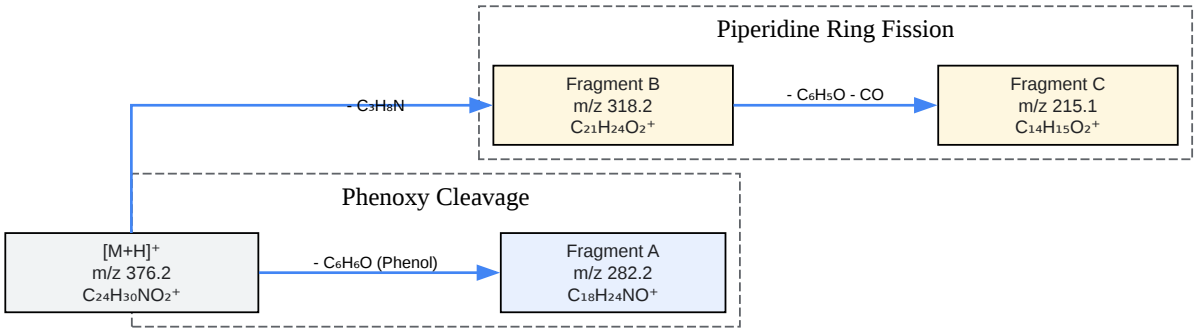
ESI is a soft ionization technique that typically generates a protonated molecular ion, $[M+H]^+$, with high abundance.[4] Subsequent collision-induced dissociation (CID) in the tandem mass spectrometer (MS/MS) stage allows for controlled fragmentation, which is highly useful for structural elucidation.[5][6] For **4-Phenoxy Levomethorphan**, the primary protonation site is expected to be the tertiary amine nitrogen, which is the most basic site in the molecule.

The proposed fragmentation pathways for the $[M+H]^+$ ion (m/z 376.2) are dominated by two major routes:

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- Cleavage of the Phenoxy Group: The C-O ether bond of the phenoxy substituent is a labile site. Cleavage can occur via a neutral loss of phenol (C_6H_6O, 94 Da), resulting in a highly stable fragment ion at m/z 282.2. This is often a dominant pathway for aromatic ethers.

- Piperidine Ring Fission: Morphinan alkaloids are well-known to undergo fragmentation within the saturated nitrogen-containing ring system.[7] This can involve the loss of the N-methyl group or more complex rearrangements and cleavages leading to a series of characteristic ions. A key initial fragmentation is the cleavage of the C9-N17 and C10-C11 bonds, which opens the piperidine ring and can lead to fragments around m/z 215.1 after subsequent losses.



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Caption: Predicted ESI-MS/MS fragmentation of **4-Phenoxy Levomethorphan**.

Electron Ionization (EI-MS) Fragmentation

Electron Ionization is a high-energy, "hard" ionization technique that results in extensive fragmentation and often a less abundant molecular ion ($M^{+\cdot}$).[8] EI mass spectra provide a detailed "fingerprint" of a molecule. The fragmentation is typically initiated by the removal of an electron from a lone pair (on N or O) or a π-system.

For **4-Phenoxy Levomethorphan**, major EI fragmentation pathways are predicted to include:

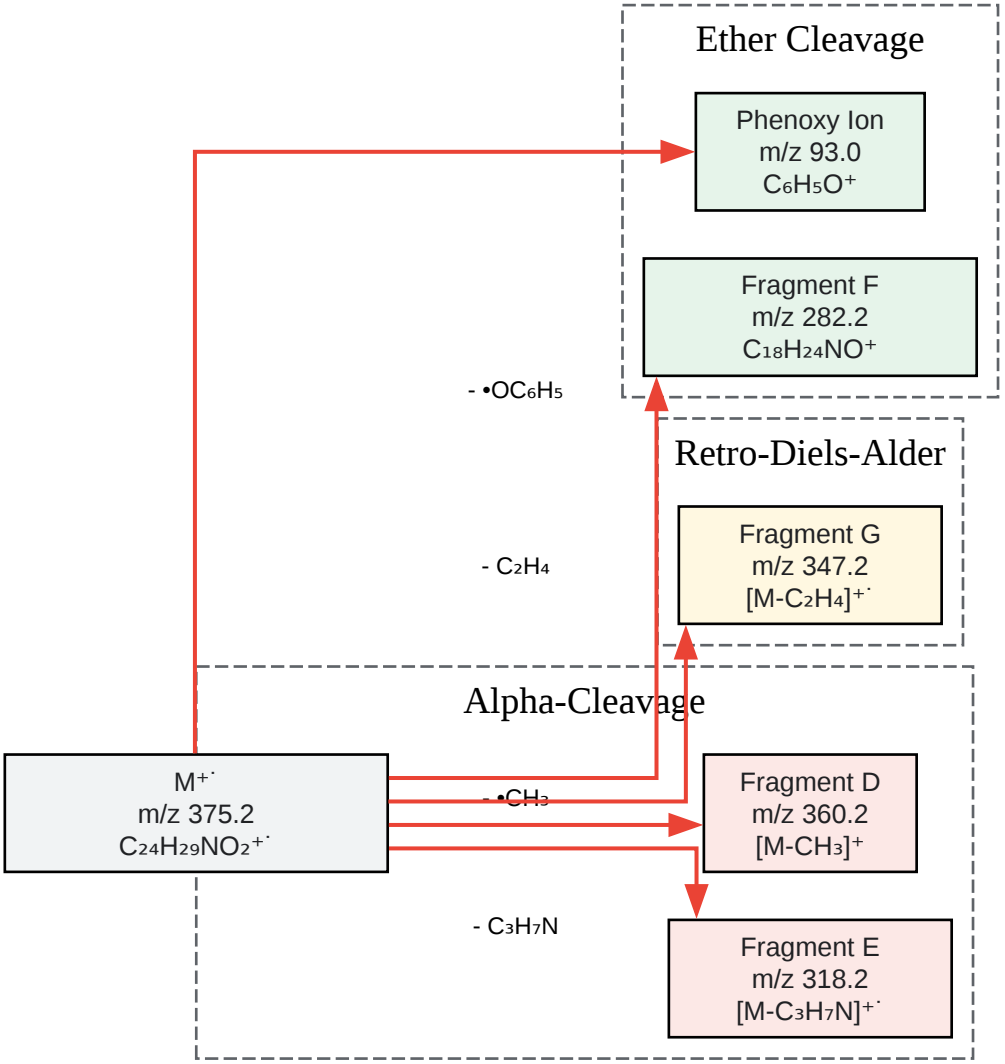
- Alpha-Cleavage: Cleavage of the C-C bond adjacent to the nitrogen atom (α-cleavage) is a dominant fragmentation pathway for amines and is expected to be highly favorable.[9] This

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would involve the cleavage of the C9-N17 bond, leading to a stable, resonance-stabilized ion.

- Ether Bond Cleavage: Similar to ESI, cleavage of the phenoxy ether bond will be prominent, leading to ions corresponding to the phenoxy cation (m/z 93.0) or the remaining morphinan structure.

- Retro-Diels-Alder (RDA) Reaction: The cyclohexene ring of the morphinan core can undergo an RDA reaction, a characteristic fragmentation for this class of compounds, leading to the expulsion of ethene (C_2H_4).[5]



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Caption: Predicted EI-MS fragmentation pathways for **4-Phenoxy Levomethorphan**.

Section 3: Comparative Analysis and Data Summary

The most significant difference between the fragmentation of levomethorphan and **4-Phenoxy Levomethorphan** will be the fragments originating from the phenoxy group. While levomethorphan's fragmentation is confined to the $C_{18}H_{25}NO$ core, the new derivative introduces high-mass fragments and a distinct neutral loss of 94 Da (phenol).

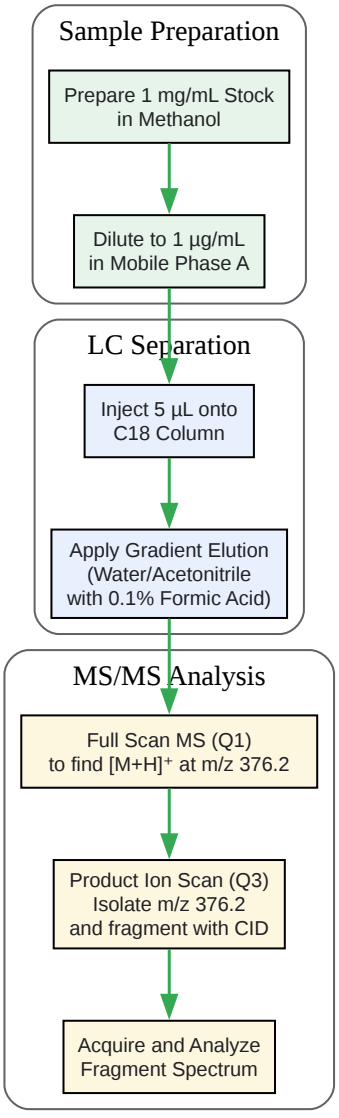
Ionization	Predicted m/z	Proposed Formula	Proposed Origin / Structure	Comparison to Levomethorphan
ESI-MS/MS	376.2	$[C_{24}H_{30}NO_2]^+$	Protonated Molecule	N/A (Parent is m/z 272.2)
282.2	$[C_{18}H_{24}NO]^+$	Neutral loss of phenol from $[M+H]^+$	Unique to 4-Phenoxy derivative	
215.1	$[C_{14}H_{15}O_2]^+$	Piperidine ring fission product	Analogous fragment in Levomethorphan is at m/z 121.1	
EI-MS	375.2	$[C_{24}H_{29}NO_2]^{+\cdot}$	Molecular Ion	N/A (Parent is m/z 271.2)
360.2	$[C_{23}H_{26}NO_2]^+$	Loss of N-methyl radical	Common pathway (fragment at m/z 256.2)	
282.2	$[C_{18}H_{24}NO]^+$	Loss of phenoxy radical	Unique to 4-Phenoxy derivative	
93.0	$[C_6H_5O]^+$	Phenoxy cation	Unique to 4-Phenoxy derivative	

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Section 4: Proposed Protocol for Experimental Verification

To validate the predicted fragmentation patterns, a robust and reproducible analytical method is required. The following protocol outlines a standard approach using Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS), which is the gold standard for sensitive and specific analysis of such compounds.[6][10]

Experimental Workflow



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Caption: Experimental workflow for LC-MS/MS analysis and verification.

Detailed Methodologies

1. Materials and Reagents:

- **4-Phenoxy Levomethorphan** reference standard
- LC-MS grade Methanol, Acetonitrile, and Water
- LC-MS grade Formic Acid

2. Sample Preparation Protocol:

- Prepare a 1.0 mg/mL stock solution of **4-Phenoxy Levomethorphan** in methanol.
- Perform a serial dilution to create a working standard of 1.0 µg/mL in the initial mobile phase conditions (e.g., 95% Water, 5% Acetonitrile, 0.1% Formic Acid). The use of a solvent matching the initial mobile phase prevents peak distortion.

3. Liquid Chromatography (LC) Parameters:

- Column: C18 reverse-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size). A C18 column is chosen for its excellent retention and separation of moderately polar compounds like opioids.[10]
- Mobile Phase A: Water with 0.1% Formic Acid. The acid is crucial for promoting good peak shape and efficient protonation in the ESI source.[11]
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C. Elevated temperature reduces viscosity and can improve peak shape.
- Injection Volume: 5 µL.

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4. Mass Spectrometry (MS) Parameters:

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.
- Scan Type 1 (Full Scan):
  - Mass Range: m/z 100-500.
  - Purpose: To confirm the presence and mass of the protonated molecular ion $[M+H]^+$ at m/z 376.2.
- Scan Type 2 (Product Ion Scan / MS/MS):
  - Precursor Ion: m/z 376.2.
  - Collision Gas: Argon.
  - Collision Energy: Perform a ramped collision energy experiment (e.g., 10-40 eV). This is a critical step to observe both low-energy (stable fragments) and high-energy (more extensive cleavage) dissociation products, providing a comprehensive fragmentation map. [12]
  - Mass Range: m/z 50-400.

Conclusion

This guide provides a detailed, predictive framework for understanding the mass spectrometric fragmentation of **4-Phenoxy Levomethorphan**. By dissecting the molecule into its constituent morphinan and phenoxy parts, we have proposed the primary fragmentation pathways under both ESI and EI conditions. The key diagnostic fragments unique to this derivative are expected to arise from the cleavage of the phenoxy ether linkage, notably the neutral loss of phenol (94 Da) in ESI-MS/MS and the appearance of a phenoxy cation (m/z 93.0) in EI-MS. These predicted patterns, when compared against the known fragmentation of levomethorphan, offer a powerful tool for analytical scientists. The included experimental protocol provides a clear and robust method for researchers to verify these predictions, ultimately contributing to the definitive characterization of this and other novel synthetic opioids.

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